

Application Notes and Protocols for Pc-786

Solution Preparation

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Compound of Interest

Compound Name: Pc-786

Cat. No.: B609854

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Introduction

Pc-786 is a potent, non-nucleoside inhibitor of the Respiratory Syncytial Virus (RSV) L-protein polymerase, a crucial enzyme complex for viral RNA synthesis.[1] With a molecular formula of C₄₁H₃₈FN₅O₄S and a molecular weight of 715.8 g/mol, this small molecule demonstrates significant antiviral activity against both RSV-A and RSV-B subtypes.[2] These application notes provide detailed protocols for the preparation of **Pc-786** solutions for in vitro laboratory use, ensuring accurate and reproducible experimental results.

Data Presentation

Quantitative data for **Pc-786** is summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C41H38FN5O4S	PubChem
Molecular Weight	715.8 g/mol	PubChem[2]
IC50 (RSV-A, cell-free enzyme assay)	2.1 nM	DC Chemicals[1]
IC50 (RSV-A, mini-genome assay in HEp-2 cells)	0.5 nM	DC Chemicals[1]
Purity	≥99%	Aladdin Scientific
Form	Solid	Aladdin Scientific

Experimental Protocols

Preparation of a 10 mM Pc-786 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Pc-786** using Dimethyl Sulfoxide (DMSO) as the solvent.

Materials:

- **Pc-786** powder (solid form)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated precision balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips

Procedure:

- Calculate the required mass of **Pc-786**: To prepare a 10 mM stock solution, use the following formula: $\text{Mass (mg)} = 10 \text{ mM} \times 715.8 \text{ g/mol} \times \text{Volume (L)}$ For example, to prepare 1 mL

(0.001 L) of a 10 mM stock solution: $\text{Mass (mg)} = 10 * 715.8 * 0.001 = 7.158 \text{ mg}$

- Weighing **Pc-786**: Carefully weigh the calculated amount of **Pc-786** powder using a precision balance in a fume hood or other ventilated area.
- Dissolving in DMSO: Add the weighed **Pc-786** powder to a sterile amber microcentrifuge tube. Add the appropriate volume of anhydrous DMSO. For a 10 mM solution, if you weighed 7.158 mg of **Pc-786**, add 1 mL of DMSO.
- Mixing: Tightly cap the tube and vortex thoroughly until the **Pc-786** is completely dissolved. Visually inspect the solution to ensure there are no undissolved particles. Gentle warming in a water bath (not exceeding 37°C) may be used to aid dissolution if necessary.
- Storage: Store the 10 mM **Pc-786** stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.

Preparation of Working Solutions for In Vitro Assays

This protocol outlines the dilution of the 10 mM **Pc-786** stock solution to prepare working solutions for cell-based or enzymatic assays.

Materials:

- 10 mM **Pc-786** stock solution in DMSO
- Appropriate cell culture medium or assay buffer
- Sterile, nuclease-free microcentrifuge tubes
- Pipettes and sterile, filtered pipette tips

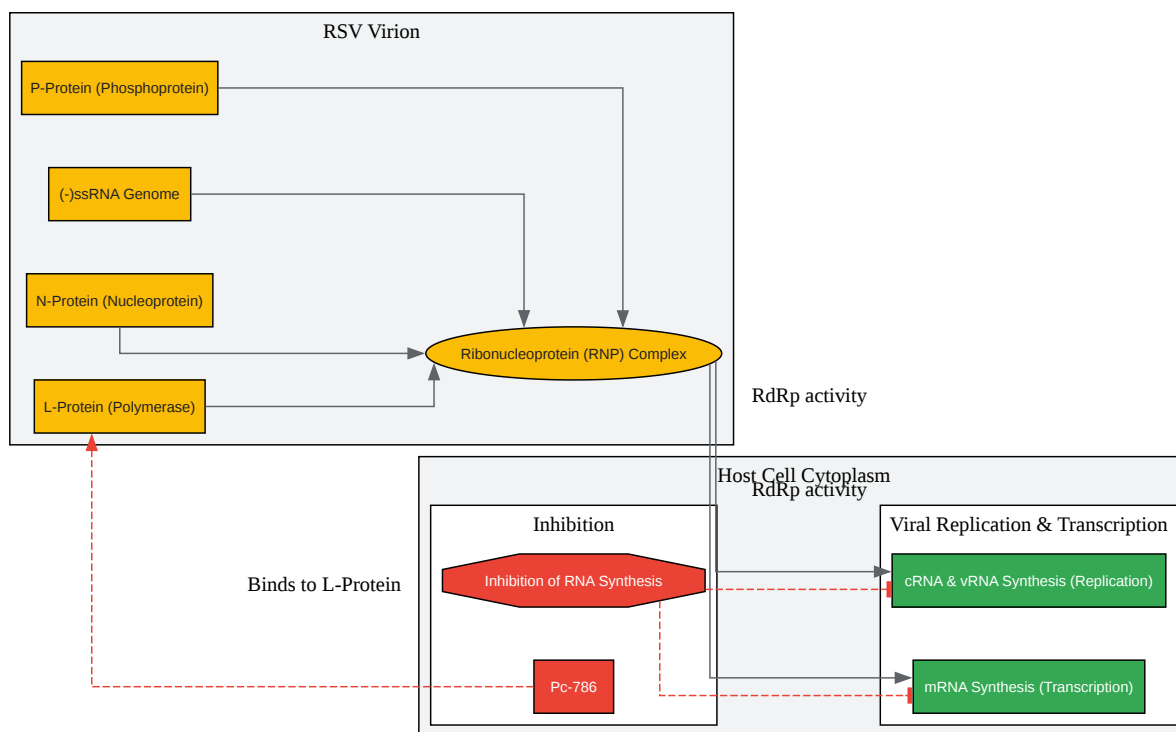
Procedure:

- Determine the final desired concentration: The final concentration of **Pc-786** will depend on the specific experimental requirements. For example, if the desired final concentration in the assay is 100 nM.

- Serial Dilution: Perform serial dilutions of the 10 mM stock solution using the appropriate cell culture medium or assay buffer. It is recommended to perform dilutions in a stepwise manner to ensure accuracy.
 - Example for a 100 nM working solution:
 - Prepare an intermediate dilution by adding 1 μ L of the 10 mM stock solution to 999 μ L of medium/buffer to get a 10 μ M solution.
 - Further dilute this 10 μ M solution by adding 10 μ L to 990 μ L of medium/buffer to achieve a final concentration of 100 nM.
- DMSO Concentration Control: Ensure that the final concentration of DMSO in the assay does not exceed a level that could affect the cells or the enzymatic reaction (typically \leq 0.5%). Prepare a vehicle control with the same final concentration of DMSO to account for any solvent effects.
- Use Immediately: It is recommended to prepare fresh working solutions for each experiment and use them immediately.

Mandatory Visualizations

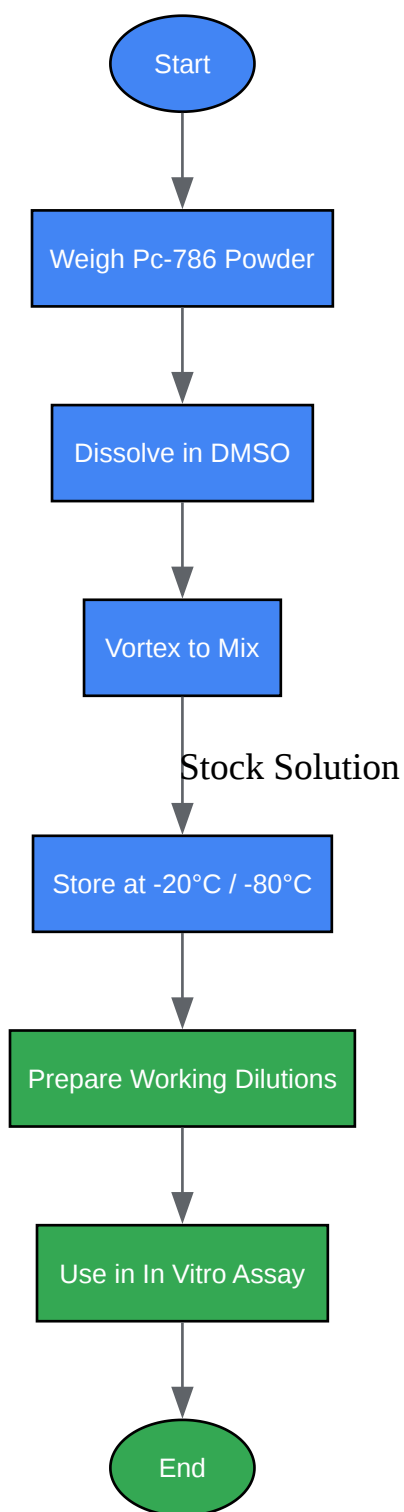
Signaling Pathway of RSV L-Protein Polymerase Inhibition by Pc-786



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Caption: Inhibition of RSV replication by **Pc-786**.

Experimental Workflow for Pc-786 Solution Preparation



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Caption: Workflow for preparing **Pc-786** solutions.

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References

- 1. PC786|PC 786;PC-786 [dcchemicals.com]
- 2. Pc-786 | C41H38FN5O4S | CID 121276461 - PubChem [pubchem.ncbi.nlm.nih.gov]
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